

# A Technical Guide to the Physicochemical Characteristics of 2-(1-Pyrrolidinyl)nicotinic Acid

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## Compound of Interest

Compound Name: **2-(1-Pyrrolidinyl)nicotinic acid**

Cat. No.: **B1273703**

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## Introduction

**2-(1-Pyrrolidinyl)nicotinic acid** is a heterocyclic compound featuring a pyridine ring substituted with a carboxylic acid group and a pyrrolidine ring. Its structure suggests potential applications in medicinal chemistry and drug development, as the nicotinic acid moiety is a well-known pharmacophore and the pyrrolidine ring is present in many biologically active molecules.<sup>[1]</sup> A thorough understanding of its physicochemical properties is fundamental for its synthesis, formulation, and evaluation in biological systems. This guide provides a summary of the available data on the physicochemical characteristics of **2-(1-Pyrrolidinyl)nicotinic acid**, details on general experimental protocols for their determination, and a logical workflow for physicochemical property assessment.

## Physicochemical Properties

The following table summarizes the predicted and known physicochemical properties of **2-(1-Pyrrolidinyl)nicotinic acid**. It is important to note that much of the available data is based on computational predictions and may not reflect experimentally determined values.

Property	Value	Source
Molecular Formula	$C_{10}H_{12}N_2O_2$	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	192.21 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Appearance	White solid	<a href="#">[2]</a> <a href="#">[6]</a>
Boiling Point	$380.9 \pm 27.0$ °C (Predicted)	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Density	$1.283 \pm 0.06$ g/cm <sup>3</sup> (Predicted)	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>
pKa	$2.10 \pm 0.36$ (Predicted)	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Storage Temperature	Room Temperature	<a href="#">[3]</a> <a href="#">[6]</a>

## Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **2-(1-Pyrrolidinyl)nicotinic acid** are not readily available in the public domain. However, standard methodologies for organic compounds can be applied.

### Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid.

#### Apparatus:

- Melting point apparatus (e.g., Vernier Melt Station, Thomas-Hoover Uni-Melt)
- Capillary tubes
- Mortar and pestle

#### Procedure:

- A small, dry sample of the compound is finely ground and packed into a capillary tube to a depth of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.

- The sample is heated at a steady rate.
- The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting point range.[7]

## Boiling Point Determination (Simple Distillation)

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid and the liquid changes into a vapor.

Apparatus:

- Round-bottom flask
- Distillation head
- Condenser
- Receiving flask
- Thermometer
- Heating mantle

Procedure:

- The liquid is placed in the round-bottom flask.
- The distillation apparatus is assembled.
- The liquid is heated to boiling.
- The temperature of the vapor is measured with a thermometer. The stable temperature at which the vapor condenses and is collected in the receiving flask is the boiling point.[7]

## pKa Determination (Potentiometric Titration)

The pKa is the negative base-10 logarithm of the acid dissociation constant (Ka) of a solution.

**Apparatus:**

- pH meter
- Burette
- Beaker
- Magnetic stirrer and stir bar

**Procedure:**

- A known concentration of the acidic compound is dissolved in a suitable solvent (e.g., water).
- A standardized solution of a strong base (e.g., NaOH) is slowly added from a burette.
- The pH of the solution is measured after each addition of the base.
- A titration curve is generated by plotting the pH versus the volume of base added.
- The pKa is the pH at the half-equivalence point, where half of the acid has been neutralized.

## Solubility Determination (Shake-Flask Method)

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

**Apparatus:**

- Vials with screw caps
- Shaker or rotator
- Centrifuge
- Analytical balance
- Spectrophotometer or HPLC

**Procedure:**

- An excess amount of the solid compound is added to a known volume of the solvent in a vial.
- The vial is sealed and agitated at a constant temperature until equilibrium is reached.
- The solution is centrifuged to separate the undissolved solid.
- The concentration of the compound in the supernatant is determined using a suitable analytical method (e.g., UV-Vis spectrophotometry, HPLC).

## **LogP (Octanol-Water Partition Coefficient) Determination**

LogP is a measure of the lipophilicity of a compound, defined as the ratio of the concentration of the compound in octanol to its concentration in water at equilibrium.

**Apparatus:**

- Separatory funnel or vials
- Shaker
- Centrifuge
- Analytical instrumentation (e.g., HPLC, UV-Vis spectrophotometer)

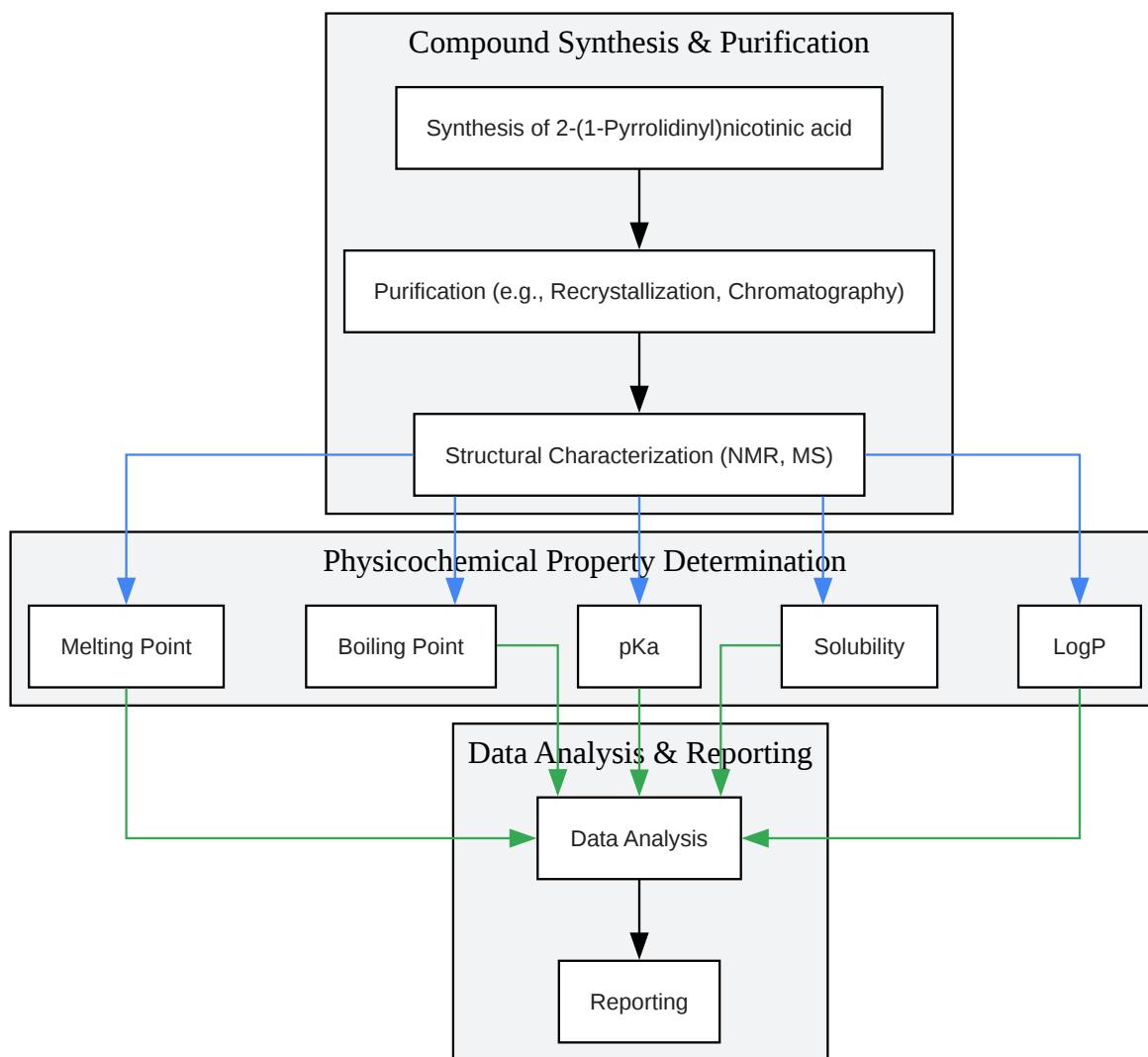
**Procedure:**

- A known amount of the compound is dissolved in a mixture of octanol and water.
- The mixture is shaken until the compound has partitioned between the two phases and equilibrium is reached.
- The mixture is centrifuged to ensure complete separation of the two phases.
- The concentration of the compound in both the octanol and water phases is measured.

- LogP is calculated as the logarithm of the ratio of the concentration in octanol to the concentration in water.

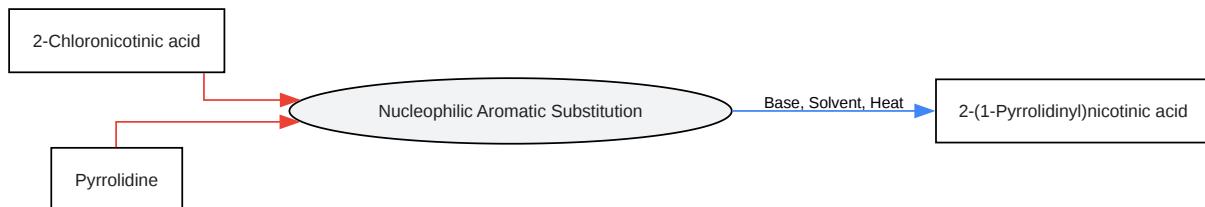
## Workflow and Pathway Diagrams

The following diagrams illustrate a general workflow for the determination of physicochemical properties and a potential synthetic pathway for nicotinic acid derivatives.



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A general workflow for the synthesis, purification, and physicochemical characterization of a compound.



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A plausible synthetic route to **2-(1-Pyrrolidinyl)nicotinic acid**.

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